

Application Notes and Protocols for 2-Methoxy-2,3-dimethylbutane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methoxy-2,3-dimethylbutane

CAS No.: 26356-10-5

Cat. No.: B15930323

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Methoxy-2,3-dimethylbutane** (CAS No. 26356-10-5) was not readily available. The following handling and storage procedures are based on general best practices for flammable liquid ethers and information from SDS of structurally similar compounds. It is imperative to consult a certified safety professional and the supplier-specific SDS upon acquisition of this chemical.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **2-Methoxy-2,3-dimethylbutane**.

Property	Value	Source
CAS Number	26356-10-5	Guidechem
Molecular Formula	C7H16O	Guidechem
Molecular Weight	116.2 g/mol	Guidechem
Synonyms	2,3-Dimethyl-2-methoxybutane	Guidechem
Canonical SMILES	<chem>CC(C)C(C)(C)OC</chem>	Guidechem
InChIKey	CQORYVKHJKAITO-UHFFFAOYSA-N	Guidechem
Topological Polar Surface Area	9.2 Å ²	Guidechem
Rotatable Bond Count	2	Guidechem
Hydrogen Bond Donor Count	0	Guidechem
Hydrogen Bond Acceptor Count	1	Guidechem

Handling and Storage Procedures

2.1. Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **2-Methoxy-2,3-dimethylbutane** to minimize exposure and ensure personal safety.

- **Eye Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.
- **Hand Protection:** Handle with chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use. Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.
- **Skin and Body Protection:** Wear flame-retardant and impervious clothing. A lab coat is required. Ensure that emergency eyewash stations and safety showers are readily accessible.

- Respiratory Protection: For operations where inhalation exposure is possible, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

2.2. Safe Handling Practices

Adherence to the following handling procedures is crucial to prevent accidents and exposure.

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid breathing vapors or mists.
- Avoid contact with skin and eyes.
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.
- Use only non-sparking tools.
- Take precautionary measures against static discharge. All equipment used when handling the product must be grounded.
- Handle and open containers with care.
- Wash hands thoroughly after handling.

2.3. Storage Conditions

Proper storage of **2-Methoxy-2,3-dimethylbutane** is essential for maintaining its stability and preventing hazardous situations.

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from heat and sources of ignition.
- Store in an approved flame-proof area.
- Protect containers against physical damage and check regularly for leaks.
- Store away from incompatible materials such as oxidizing agents.

Spill and Disposal Procedures

3.1. Spill Response

In the event of a spill, follow these procedures to mitigate the hazard.

- Evacuate personnel from the immediate area.
- Eliminate all ignition sources.
- Ensure adequate ventilation.
- Wear appropriate PPE as described in section 2.1.
- For small spills, absorb with a non-combustible material such as dry earth, sand, or vermiculite and place in a sealed container for disposal.
- For large spills, dike the area to prevent spreading. A vapor-suppressing foam may be used to reduce vapors.
- Prevent entry into waterways, sewers, basements, or confined areas.

3.2. Waste Disposal

Dispose of **2-Methoxy-2,3-dimethylbutane** and any contaminated materials in accordance with local, state, and federal regulations. Do not dispose of it with household garbage or allow it to reach the sewage system.

Experimental Protocols

Protocol: Use of **2-Methoxy-2,3-dimethylbutane** as a Solvent for a Grignard Reaction

This protocol provides a general outline for using a flammable ether like **2-Methoxy-2,3-dimethylbutane** as a solvent

- To cite this document: BenchChem. [Application Notes and Protocols for 2-Methoxy-2,3-dimethylbutane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15930323/docs#application-notes-and-protocols-for-2-methoxy-2-3-dimethylbutane\]](https://www.benchchem.com/product/b15930323/docs#application-notes-and-protocols-for-2-methoxy-2-3-dimethylbutane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)